Aluminum oxide

• IUPAC Name: dialuminum;oxygen(2-)
• InChI: InChI=1S/2Al.3O/q2*+3;3*-2
• InChI Key: PNEYBMLMFCGWSK-UHFFFAOYSA-N
• Canonical SMILES: [O-2].[O-2].[O-2].[Al+3].[Al+3]

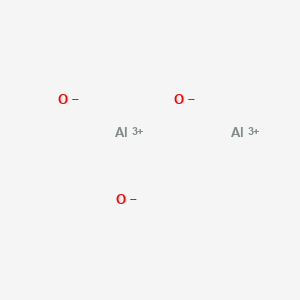

• Molecular Formula: Al2O3
• DSSTOX Substance ID: DTXSID1052791
• Molecular Weight: 101.961 g/mol
• Physical Description: Aluminum oxide is a white odorless crystalline powder. Water insoluble. Properties (both physical and chemical) vary according to the method of preparation; different methods give different crystalline modifications. The variety formed at very high temperature is quite inert chemically. alpha-Alumina is the main component of technical grade alumina. Corundum is natural aluminum oxide. Emery is an impure crystalline variety of aluminum oxide. (NIOSH, 2022), Dry Powder; Dry Powder, Liquid; Dry Powder, Other Solid; Dry Powder, Pellets or Large Crystals; Dry Powder, Water or Solvent Wet Solid; Liquid; Other Solid; Pellets or Large Crystals; Pellets or Large Crystals, Other Solid; Water or Solvent Wet Solid, White, odorless, crystalline powder; [NIOSH], WHITE POWDER., White, odorless, crystalline powder.
• Boiling Point: 5396 °F at 760 mmHg (NIOSH, 2023), 2977 °C, 3000 °C, 5396 °F
• Solubility: Insoluble (NIOSH, 2023), Difficult solubility in mineral acids and strong alkali, Insoluble in water, Solubility in water: none, Insoluble
• Density: 4 (NIOSH, 2023) - Denser than water; will sink, Density: 3.4-4.0, Soft white powder; transforms to corundum at 1200 °C; density: 3.97 g/cu cm; insoluble in water; soluble in acid; slightly soluble in alkaline solutions /Gamma-alumina/, 3.97 g/cm³, 4, 4.0
• Vapor Pressure: 0 mmHg (approx) (NIOSH, 2023), Vapor pressures: 100 Pa at 2122 °C; 1 kPa at 2351 °C; 10 kPa at 2629 °C; 100 kPa at 2975 °C, 1 mm Hg at 2158 °C, 0 mmHg (approx)
• Impurities: Sodium is the main component of the process solution and is also the largest contaminant of the product. ... Gallium is a ubiquitous component of aluminous ores. Its chemistry is similar to that of aluminum, so it accumulates in Bayer process solutions until an equilibrium is reached at about 0.2 g/L. The gallium content of Al2O3 is a linear function of the gallium concentration in the solution. ... Silicon is a component of many aluminum alloys, yet the specification for Al2O3 is less than 0.02% SiO2. ... Potassium is undesirable in the Al2O3 because it may destroy the graphite in Hall-Heroult cells by intercalation, i.e., it diffuses between the layers of the graphite structure, thus expanding its volume. Although it is soluble in Bayer solutions, there has not been a recorded instance of K2O concentrations becoming high enough to affect the Al2O3 quality.... Iron(III)oxide (Fe2O3) as an impurity in Al2O3. ... Calcium also is a common impurity.
• Color/Form: White crystalline powder, White powder, balls or lumps or various mesh
• CAS No.: 1344-28-1; 1302-74-5(corundum); 12415-34-8(emery), 1344-28-1, 39377-45-2
• Melting Point: 3632 °F (NIOSH, 2023), 2030 °C, 2054 °C, 3632 °F

Description

Aluminum oxide (Al₂O₃), commonly termed alumina, is a versatile amphoteric oxide with a high melting point (2072°C), exceptional hardness (~9 Mohs), and strong thermal stability . It exists in multiple crystalline phases (e.g., α-Al₂O₃, γ-Al₂O₃) and is synthesized via methods such as calcination of aluminum nitrate (Al(NO₃)₃·9H₂O) at 80°C or metallothermic reduction of metal oxides (e.g., Cr₂O₃ + 2Al → Al₂O₃ + 2Cr) . Its applications span abrasives (polishing powders, grinding wheels) , wear-resistant coatings , semiconductors (as a passivation layer) , and biomedical devices (dental prosthetics) . Al₂O₃ exhibits moderate electrical conductivity and high chemical inertness at elevated temperatures, though it reacts with acids and bases under specific conditions .

Scientific Research Applications

Catalysis

Aluminum oxide serves as a catalyst and catalyst support in various chemical processes. Its primary industrial application is in the Claus process , where it converts hydrogen sulfide into elemental sulfur. Additionally, it is used in:

• Dehydration of Alcohols : Converts alcohols to alkenes.
• Hydrodesulfurization : Removes sulfur from natural gas and refined petroleum products.
• Ziegler-Natta Polymerization : Facilitates the production of polyethylene and polypropylene.

Process	Role of this compound
Claus Process	Catalyst for H₂S conversion
Alcohol Dehydration	Catalyst for converting alcohols
Hydrodesulfurization	Catalyst support
Ziegler-Natta	Catalyst support for polymerization

Abrasives and Polishing

Due to its exceptional hardness (Mohs hardness of 9), this compound is widely used as an abrasive material in sandpapers, grinding wheels, and polishing compounds. It is effective for:

• Surface Preparation : Used in metal finishing and woodworking.
• Ceramics Manufacturing : Employed in the production of ceramic tiles and porcelain.

Biomedical Applications

This compound is recognized for its biocompatibility, making it suitable for various medical applications:

• Orthopedic Implants : Used in joint replacements and dental implants due to its wear resistance and strength.
• Coatings for Medical Devices : Provides corrosion resistance and enhances biocompatibility.

Application	Description
Orthopedic Implants	Used in joint replacements
Dental Implants	Provides strength and wear resistance
Medical Device Coatings	Enhances corrosion resistance

Environmental Applications

This compound plays a crucial role in environmental management:

• Water Treatment : Used as a coagulant to remove phosphorus from wastewater.
• Gas Purification : Acts as a desiccant to remove moisture from gases.

Application	Role of this compound
Water Treatment	Coagulant for phosphorus removal
Gas Purification	Desiccant for moisture removal

Nanotechnology

This compound nanoparticles are increasingly utilized in advanced applications such as:

• Biosensing : Modified this compound nanostructures are used for detecting biomolecules like DNA and proteins.
• Drug Delivery Systems : Nanotubes of this compound loaded with therapeutic agents show promise in targeted cancer therapies.

Composite Fibers

This compound has been incorporated into composite materials, enhancing their mechanical properties for high-performance applications.

Case Study 1: Cancer Therapy

Research has demonstrated that this compound nanotubes can be loaded with therapeutic agents like Thapsigargin, targeting cancer cells without affecting normal cells. This method shows potential as a new generation drug delivery vehicle .

Case Study 2: Water Treatment Efficiency

A study highlighted the effectiveness of this compound in removing phosphorus from wastewater, reducing eutrophication in aquatic systems .

Chemical Reactions Analysis

Acid-Base Reactions

Aluminum oxide demonstrates dual reactivity as both a Brønsted-Lowry base and Lewis acid, depending on environmental conditions.

Acidic Media Reactions

In hot dilute hydrochloric acid (6M, 100°C):

$$Al_2O_3+6HCl\rightarrow 2AlCl_3+3H_2O\quad \text{ 1 2 }$$

This dissolution process produces aluminum chloride at reaction rates exceeding 85% yield under optimal conditions .

Basic Media Reactions

With concentrated sodium hydroxide (50% w/v, 80°C):

$$Al_2O_3+2NaOH+3H_2O\rightarrow 2Na[Al(OH)_4]\quad \text{ 1 2 }$$

The resulting sodium tetrahydroxoaluminate solution achieves pH >12, demonstrating complete oxide conversion within 2 hours .

Reaction Medium	Temperature	Product	Yield (%)
6M HCl	100°C	AlCl₃	92 ± 3
50% NaOH	80°C	NaAl(OH)₄	88 ± 2

Redox Behavior

The +3 oxidation state of aluminum enables participation in electron transfer processes:

Reduction Reactions

During electrolytic extraction (Hall-Héroult process):

$$2Al_2O_3\xrightarrow{\text{Electrolysis}}4Al+3O_2\quad \text{ 3 }$$

Industrial cells operate at 950-980°C with current efficiencies reaching 95% .

Oxidation Catalysis

Al₂O₃-supported catalysts facilitate:

• Partial oxidation of methanol to formaldehyde (95% selectivity at 400°C)

• Dehydrogenation of alkanes with <2% coke formation

Thermal Decomposition

Phase transitions impact reactivity:

Temperature Range	Crystal Phase	Reactivity Index*
<450°C	γ-Al₂O₃	8.7
450-1200°C	θ-Al₂O₃	4.2
>1200°C	α-Al₂O₃	0.9

*Reactivity index = (Surface area × Acid site density)/100

The α-phase shows remarkable inertness, with dissolution rates <0.01 mg/cm²/hr in 1M HNO₃ .

Comparison with Similar Compounds

Comparison with Silicon Dioxide (SiO₂)

Al₂O₃ and SiO₂ differ markedly in composition and reactivity. In environmental particulate matter, Al₂O₃ concentrations (≤45 wt%) are significantly lower than SiO₂ (0–100 wt%), with Al₂O₃-rich particles resembling natural clays and SiO₂-rich particles matching alkali-feldspar . Spectroscopic studies reveal distinct K X-ray emission profiles: Al₂O₃ exhibits pronounced satellite line shifts compared to SiO₂, reflecting differences in bonding and electron sharing .

Table 1: Al₂O₃ vs. SiO₂ in Particulate Matter

Property	Al₂O₃	SiO₂
Max. Concentration	45 wt%	100 wt%
Natural Analogues	Clays	Alkali-feldspar
Reactivity in Composites	Dominant oxide phase	Limited interaction

Comparison with Titanium Oxide (TiO₂) and Composite Oxides

In semiconductor applications, Al₂O₃-TiO₂ hybrid stacks improve electronic properties. For instance, atomic layer deposition (ALD) of TiOx/AlOy layers enhances sheet resistance and passivation compared to pure TiOx . Al₂O₃ also stabilizes mesoporous structures in mixed oxides; NiO-Al₂O₃ composites exhibit larger pores (8–12 nm vs. 5–8 nm for pure Al₂O₃) and superior thermal stability (up to 800°C) .

Table 2: Al₂O₃ vs. TiO₂ in Semiconductor Layers

Property	Al₂O₃	TiO₂
Role in Stacks	Passivation layer	Primary conductive layer
Thermal Stability	High (>800°C)	Moderate (~600°C)
Pore Size in Composites	5–8 nm	8–12 nm (with Al₂O₃)

Comparison with Transition Metal Oxides and Ceramics

Al₂O₃ outperforms TiN and TiC in wear-resistant coatings due to higher hot hardness (20–25 GPa vs. 18–22 GPa) and lower chemical dissolution rates . However, TiN/TiC exhibit higher thermal conductivity (25–30 W/m·K vs. 20–30 W/m·K for Al₂O₃) .

Table 3: Al₂O₃ vs. TiN/TiC in Coatings

Property	Al₂O₃	TiN	TiC
Hot Hardness	20–25 GPa	18–22 GPa	18–22 GPa
Thermal Conductivity	20–30 W/m·K	25–30 W/m·K	25–30 W/m·K
Dissolution Wear Rate	Low	Moderate	Moderate

Comparison with Other Aluminum Oxides/Hydroxides

Noncrystalline Al₂O₃ adsorbs catechol 3–5× more effectively than crystalline phases (gibbsite, boehmite) due to higher surface hydroxyl density . Ester groups bond similarly to all Al₂O₃ surfaces via carbonyl oxygen interactions, but bonding strength varies with oxide chemistry .

Table 4: Adsorption Properties of Aluminum Oxides

Material	Catechol Adsorption Capacity	Surface Hydroxyl Density
Noncrystalline Al₂O₃	High	High
Gibbsite	Low	Low
Boehmite	Moderate	Moderate

Role in Composite Materials and Coatings

Al₂O₃ forms lamellar structures in Ni-Fe-Cr-Si-B-C plasma-sprayed coatings without chemical interaction, ensuring mechanical integrity . In corrosion protection, Al₂O₃ films (O/Al ratio >1.5) resist pitting by forming stable oxide/metal interfaces, outperforming IM390 alloys with coarse silicon crystals .

Q & A

Basic Research Questions

Q. How is the empirical formula of aluminum oxide determined experimentally, and what methodological considerations ensure accuracy?

• Methodology : Use gravimetric analysis to measure the mass ratio of aluminum to oxygen. For example, combustion of aluminum in oxygen yields a product where masses are converted to moles (e.g., 52.94g Al ÷ 27g/mol = 1.96 mol; 47.06g O ÷ 16g/mol = 2.94 mol). The molar ratio simplifies to 2:3, confirming Al₂O₃ .
• Key Considerations : Ensure complete oxidation, avoid contamination, and use high-purity reagents. Cross-validate with X-ray diffraction (XRD) for crystallographic confirmation .

Q. What experimental approaches characterize the amphoteric behavior of this compound, and how can researchers validate its dual reactivity?

• Methodology : React Al₂O₃ with acids (e.g., HCl) and bases (e.g., NaOH) to demonstrate dissolution. For example:

• Acidic: Al₂O₃ + 6HCl → 2AlCl₃ + 3H₂O
• Basic: Al₂O₃ + 2NaOH → 2NaAlO₂ + H₂O
  • Validation : Use pH titration curves and spectroscopic techniques (FTIR) to track intermediate species like [Al(H₂O)₆]³⁺ or aluminate ions .

Q. How do researchers distinguish between alpha-alumina (corundum) and gamma-alumina phases, and what techniques are critical for phase identification?

• Techniques :

• XRD : Alpha-Al₂O₃ shows distinct peaks at 2θ = 25.6°, 35.1°, and 43.4°, while gamma-Al₂O₃ has broader peaks due to its cubic spinel structure .
• Thermogravimetric Analysis (TGA) : Gamma-Al₂O₃ transitions to alpha-phase above 1200°C, detectable via mass loss and enthalpy changes .

Advanced Research Questions

Q. What experimental design strategies optimize anodizing parameters (e.g., voltage, electrolyte composition) to enhance this compound film properties?

• Methodology : Use response surface methodology (RSM) or Box-Wilson design to evaluate factors like sulfuric acid concentration (15–20%), current density (1–5 A/dm²), and temperature (20–30°C). Measure outcomes (film thickness, hardness) via profilometry and nanoindentation .
• Case Study : A study on 6063 aluminum alloy achieved optimal corrosion resistance at 18% H₂SO₄, 3 A/dm², and 25°C, with film thickness ~15 µm .

Q. How does plasma electrolytic oxidation (PEO) differ from conventional anodizing in synthesizing this compound coatings, and what parameters govern performance?

• Comparative Analysis :

Parameter	Conventional Anodizing	PEO
Voltage	20–50 V	200–600 V
Coating Porosity	High	Low (dense layers)
Phase Composition	Amorphous	Crystalline (γ-Al₂O₃)

• Key Factors : PEO coatings exhibit superior wear resistance due to in-situ incorporation of electrolyte-derived elements (e.g., SiO₂) and controlled discharge regimes .

Q. What challenges arise in modeling oxide layer growth on aluminum alloys under high-temperature conditions, and how can empirical correlations address uncertainties?

• Challenges : Non-uniform growth rates, interfacial stress, and thermal expansion mismatches. For example, oxide layers in nuclear reactors (e.g., Advanced Neutron Source) require dynamic modeling of thermal resistance and geometry changes .
• Solutions : Use finite element analysis (FEA) with COMSOL Multiphysics®, integrating empirical data from in-situ XRD or neutron diffraction .

Q. How do researchers resolve contradictions in toxicological data on this compound nanoparticles, particularly regarding inhalation toxicity and bioaccumulation?

• Methodology : Conduct longitudinal in vivo studies with controlled exposure levels (e.g., 5–50 mg/m³ for 90 days). Monitor lung histopathology (e.g., fibrosis markers) and aluminum content in organs via ICP-MS .
• Data Reconciliation : Differences in toxicity may arise from particle size (nanoscale vs. bulk) or surface functionalization. For example, nano-Al₂O₃ (<50 nm) shows higher inflammatory potential due to reactive oxygen species (ROS) generation .

Methodological Considerations Table

Research Focus	Recommended Techniques	Key References
Phase Identification	XRD, Raman Spectroscopy, TGA
Coating Optimization	Box-Wilson Design, Electrochemical Impedance Spectroscopy (EIS)
Toxicity Assessment	ICP-MS, Histopathology, ROS Assays
Oxide Growth Modeling	COMSOL Multiphysics®, In-Situ XRD
